

An In-depth Technical Guide to Tetrapropylammonium Bisulfate

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Compound of Interest

Compound Name: Tetrapropylammonium bisulfate

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This technical guide provides a comprehensive overview of **tetrapropylammonium bisulfate**, a quaternary ammonium salt with significant applications in analytical chemistry and organic synthesis. The document details its chemical structure, physical properties, and provides in-depth experimental protocols for its key applications.

Chemical Identity and Properties

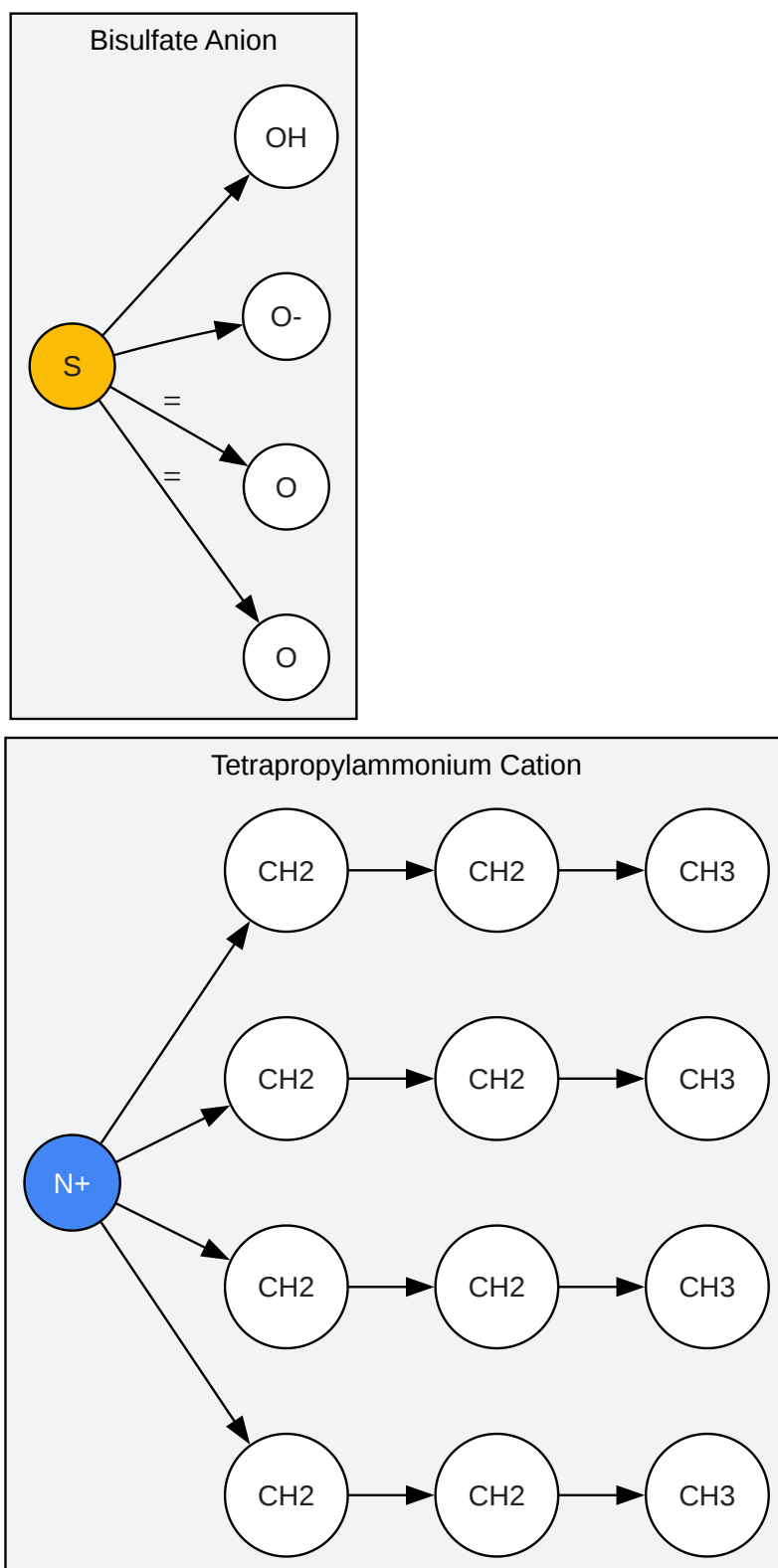
Tetrapropylammonium bisulfate, also known as tetrapropylammonium hydrogen sulfate, is a white crystalline solid. It is an ion-pairing reagent and a phase-transfer catalyst, facilitating reactions between substances in different phases.^{[1][2]}

Table 1: Chemical Identifiers and Physical Properties of **Tetrapropylammonium Bisulfate**

Property	Value	Reference(s)
IUPAC Name	tetrapropylazanium;hydrogen sulfate	[3][4]
Synonyms	Tetrapropylammonium hydrogen sulfate, Tetra-n-propylammonium hydrogen sulfate	[3][5]
CAS Number	56211-70-2	[6][7]
Molecular Formula	C ₁₂ H ₂₉ NO ₄ S	[3][6][5]
Molecular Weight	283.43 g/mol	[6][7]
Melting Point	158-160 °C	[1][5]
Solubility	Soluble in water and methanol (slightly).	[5][8]
Appearance	White to off-white solid/crystals.	[1][5][7]
SMILES String	CCC--INVALID-LINK--(CCC)CCC.[O-]S(=O)(O)=O	[6]
InChI Key	MOXJKKOSZCHGEU-UHFFFAOYSA-M	[3][7]

Chemical Structure

Tetrapropylammonium bisulfate is an ionic compound. It consists of a positively charged tetrapropylammonium cation and a negatively charged bisulfate (hydrogen sulfate) anion. The tetrapropylammonium cation has a central nitrogen atom bonded to four propyl groups.



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Figure 1: Chemical structure of **tetrapropylammonium bisulfate**.

Applications and Experimental Protocols

Tetrapropylammonium bisulfate is primarily utilized in two main areas: as an ion-pairing reagent in chromatography and as a phase-transfer catalyst in organic synthesis.

In ion-pair chromatography, **tetrapropylammonium bisulfate** is added to the mobile phase to separate charged analytes. The tetrapropylammonium cation forms an ion pair with an anionic analyte, neutralizing its charge and allowing it to be retained and separated on a reverse-phase column.

Experimental Protocol: Analysis of Water-Soluble Vitamins by HPLC

This protocol describes the separation of water-soluble vitamins using reverse-phase high-performance liquid chromatography (HPLC) with **tetrapropylammonium bisulfate** as an ion-pairing reagent.

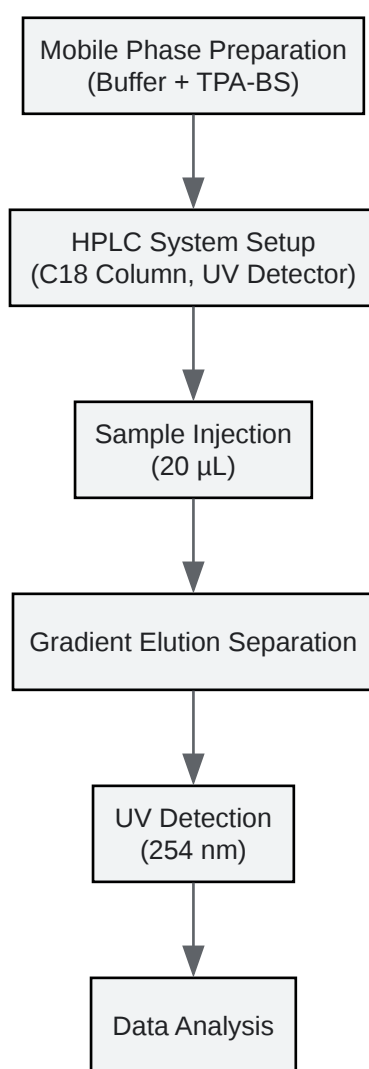
Instrumentation and Materials:

- HPLC system with a UV detector
- C18 analytical column (e.g., 250 mm x 4.6 mm, 5 μ m)
- Mobile Phase A: 0.1 M Acetate buffer (pH 4.5) containing 10 mM **tetrapropylammonium bisulfate**
- Mobile Phase B: Acetonitrile
- Standard solutions of thiamine (B1), riboflavin (B2), niacin (B3), pyridoxine (B6), and ascorbic acid (C)

Procedure:

- Mobile Phase Preparation: Prepare the acetate buffer and dissolve the appropriate amount of **tetrapropylammonium bisulfate**. Filter and degas the mobile phase.
- Chromatographic Conditions:
 - Flow rate: 1.0 mL/min

- Detection wavelength: 254 nm (can be optimized for specific vitamins)
- Injection volume: 20 μ L
- Gradient elution: Start with 100% Mobile Phase A, and linearly increase the concentration of Mobile Phase B to 40% over 20 minutes.
- Analysis: Inject the standard solutions and the sample solution into the HPLC system and record the chromatograms.



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Figure 2: Workflow for HPLC analysis using an ion-pairing reagent.

As a phase-transfer catalyst, **tetrapropylammonium bisulfate** facilitates the reaction between reactants located in different immiscible phases (e.g., an aqueous phase and an organic phase).[1] The tetrapropylammonium cation can transport an anionic reactant from the aqueous phase to the organic phase, where the reaction occurs.

Experimental Protocol: Synthesis of Benzyl Cyanide

This protocol outlines the synthesis of benzyl cyanide from benzyl chloride and sodium cyanide using **tetrapropylammonium bisulfate** as a phase-transfer catalyst.

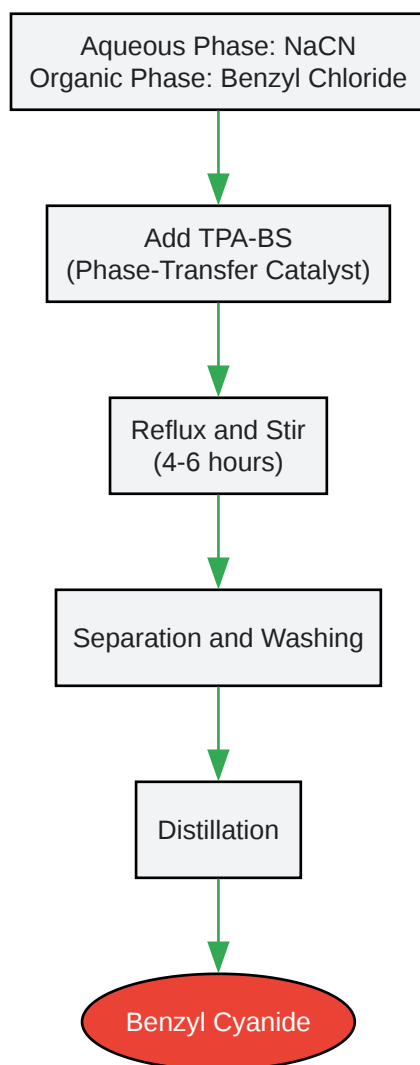
Materials:

- Benzyl chloride
- Sodium cyanide
- **Tetrapropylammonium bisulfate**
- Dichloromethane (organic solvent)
- Water

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve sodium cyanide in water. Add a solution of benzyl chloride in dichloromethane.
- **Catalyst Addition:** Add a catalytic amount (e.g., 5 mol%) of **tetrapropylammonium bisulfate** to the biphasic mixture.
- **Reaction:** Heat the mixture to reflux (approximately 40 °C for dichloromethane) and stir vigorously for 4-6 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Separate the organic layer, wash it with water and brine, and then dry it over anhydrous sodium sulfate.

- Purification: Remove the solvent by rotary evaporation. The crude product can be purified by vacuum distillation to obtain pure benzyl cyanide.



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Figure 3: Logical workflow for phase-transfer catalyzed synthesis.

Safety and Handling

Tetrapropylammonium bisulfate is irritating to the eyes, respiratory system, and skin.[4][7] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound.[7] It is also hygroscopic and should be stored in a dry, well-ventilated place.[5]

This guide serves as a foundational resource for professionals working with **tetrapropylammonium bisulfate**. For specific applications, further optimization of the described protocols may be necessary. Always consult the relevant Safety Data Sheet (SDS) before use.

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